

# Personal protective equipment for handling 4-Vinyl-1,3-dioxolan-2-one

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## Compound of Interest

Compound Name: 4-Vinyl-1,3-dioxolan-2-one

Cat. No.: B1349326

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## Essential Safety and Handling Guide for 4-Vinyl-1,3-dioxolan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-Vinyl-1,3-dioxolan-2-one** (CAS: 4427-96-7), also known as vinyl ethylene carbonate. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Immediate Safety Precautions

4-Vinyl-1,3-dioxolan-2-one is classified as toxic if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#) Avoid contact with skin and eyes, and prevent inhalation of vapor or mist.[\[4\]](#) Do not eat, drink, or smoke when using this product.[\[4\]](#) It is crucial to wash hands and any exposed skin thoroughly after handling.[\[4\]](#)

## Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment.

PPE Category	Specification
Eye/Face Protection	Face shield and safety glasses approved under NIOSH (US) or EN 166 (EU) standards. <a href="#">[4]</a>
Skin Protection	Handle with butyl-rubber gloves. Wear a complete suit protecting against chemicals. <a href="#">[4]</a>
Respiratory Protection	Use a respirator with a type ABEK (EN14387) filter. <a href="#">[1]</a>

## Operational Plan: Handling and Storage

### Handling:

- Use only under a chemical fume hood.[\[5\]](#)
- Avoid breathing mists or vapors.[\[5\]](#)
- Do not ingest. If swallowed, seek immediate medical assistance.[\[5\]](#)

### Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[4\]](#)
- Store in a cool place, with a recommended storage temperature of 2-8°C.[\[1\]](#)[\[4\]](#) This substance is heat-sensitive.[\[4\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[4\]](#)
- Store locked up.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Emergency Procedures: Spills and First Aid

Accidental Release Measures: In case of a spill, wear respiratory protection and ensure adequate ventilation. Evacuate personnel to safe areas. Prevent further leakage if it is safe to do so. Do not allow the product to enter drains. Contain the spill by soaking it up with inert absorbent material and dispose of it as hazardous waste in suitable, closed containers.[\[4\]](#)

**First Aid:**

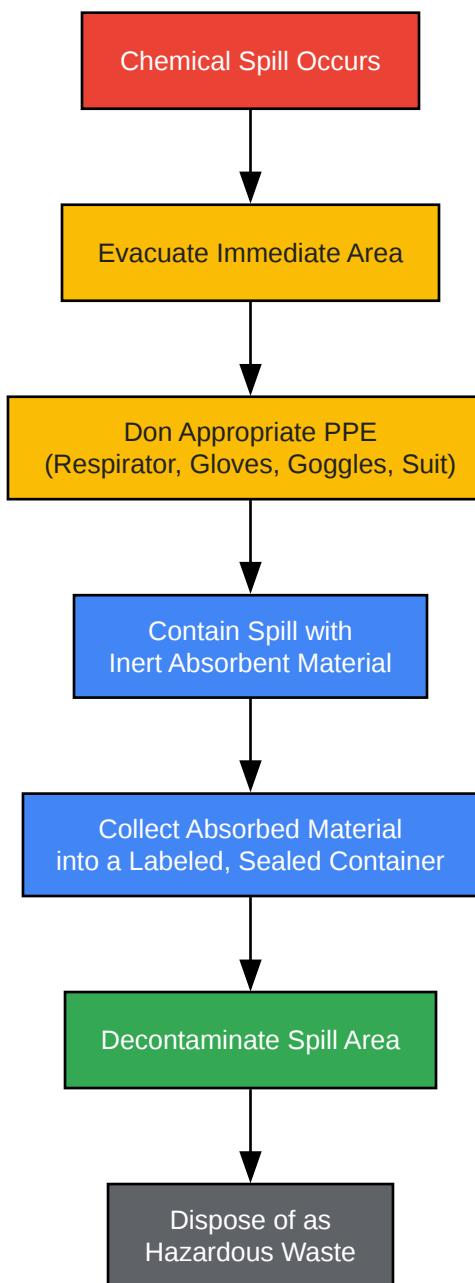
- If Swallowed: Immediately call a POISON CENTER or doctor.[4] Do NOT induce vomiting.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[5]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[5]

## Disposal Plan

Dispose of contents and container to an approved waste disposal plant.[3] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.

## Experimental Workflow: Chemical Spill Response

The following diagram outlines the step-by-step procedure for responding to a chemical spill of **4-Vinyl-1,3-dioxolan-2-one**.



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#### Chemical Spill Response Workflow

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## References

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